

Navigating the Solubility of Thiol-PEG10-alcohol: A Technical Guide

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Compound of Interest

Compound Name: Thiol-PEG10-alcohol

Cat. No.: B8103766

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility characteristics of **Thiol-PEG10-alcohol** (HS-(CH₂CH₂O)₁₀-OH). Given the limited availability of direct quantitative solubility data in public literature, this guide synthesizes information from analogous compounds and general principles of polyethylene glycol (PEG) derivatives to offer a robust predictive assessment. Furthermore, it outlines a detailed experimental protocol for determining precise solubility in specific applications.

Core Concepts in Solubility

The solubility of **Thiol-PEG10-alcohol** is governed by the interplay of its distinct chemical moieties: the terminal thiol group, the hydrophilic ten-unit polyethylene glycol chain, and the terminal hydroxyl group. The extended PEG chain, in particular, is expected to dominate the molecule's solubility profile, rendering it soluble in a wide array of solvents.

Predicted Solubility Profile

Based on the general characteristics of thiol-PEG derivatives, **Thiol-PEG10-alcohol** is anticipated to exhibit favorable solubility in aqueous solutions and a variety of common organic solvents.

Table 1: Predicted Solubility of **Thiol-PEG10-alcohol** in Common Solvents

Solvent Class	Solvent Examples	Predicted Solubility
Aqueous	Water, PBS, Buffers	High. The hydrophilic PEG chain is expected to impart excellent water solubility.
Polar Protic	Ethanol, Methanol	High. The hydroxyl and ether functionalities will readily form hydrogen bonds.
Polar Aprotic	DMSO, DMF, Acetonitrile	High. The polarity of these solvents will effectively solvate the PEG chain.
Chlorinated	Dichloromethane (DCM)	Moderate to High.
Non-polar	Hexanes, Toluene	Low to Insoluble. The overall polarity of the molecule is likely too high for significant solubility in non-polar solvents.

This predictive table is based on the known solubility of similar PEGylated molecules. Actual quantitative solubility should be experimentally determined for specific applications.

Experimental Protocol for Solubility Determination

To ascertain the precise solubility of **Thiol-PEG10-alcohol** in a solvent of interest, the following experimental protocol is recommended.

Objective: To determine the saturation solubility of **Thiol-PEG10-alcohol** in a specific solvent at a given temperature.

Materials:

- **Thiol-PEG10-alcohol**
- Solvent of interest (e.g., water, ethanol, DMSO)
- Analytical balance

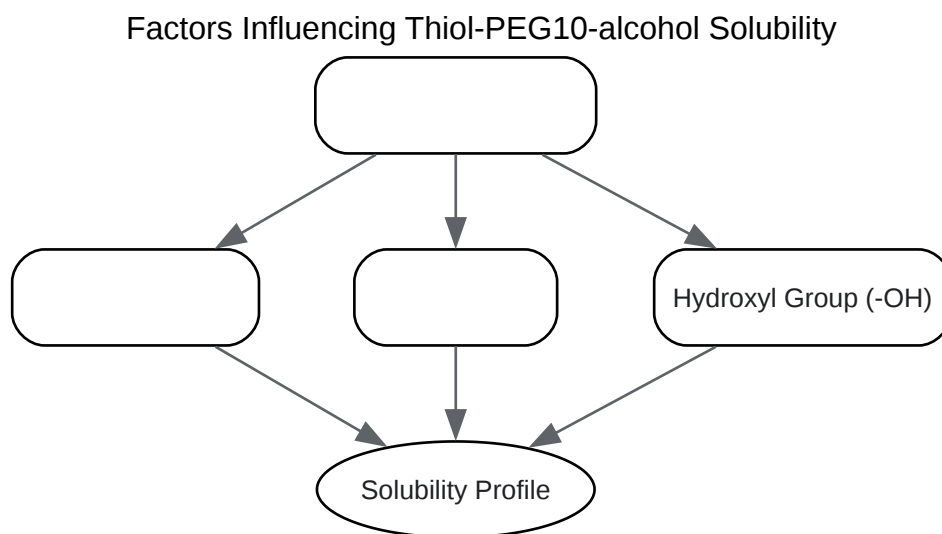
- Vials with screw caps
- Vortex mixer
- Centrifuge
- Calibrated micropipettes
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument

Procedure:

- **Preparation of Stock Solutions:** Prepare a series of vials with a known, excess amount of **Thiol-PEG10-alcohol**.
- **Solvent Addition:** Add increasing volumes of the solvent of interest to each vial to create a range of concentrations.
- **Equilibration:** Tightly cap the vials and vortex them vigorously for 2 minutes. Place the vials on a shaker or rotator in a temperature-controlled environment (e.g., 25 °C) for 24 hours to ensure equilibrium is reached.
- **Phase Separation:** Centrifuge the vials at high speed (e.g., 10,000 x g) for 15 minutes to pellet the excess, undissolved solute.
- **Sample Analysis:** Carefully withdraw a known volume of the clear supernatant from each vial. Dilute the supernatant with a suitable solvent to a concentration within the linear range of your analytical instrument.
- **Quantification:** Analyze the diluted samples using a calibrated HPLC or other appropriate method to determine the concentration of the dissolved **Thiol-PEG10-alcohol**.
- **Solubility Determination:** The highest concentration at which the compound remains fully dissolved represents the saturation solubility.

Visualizing Key Concepts and Workflows

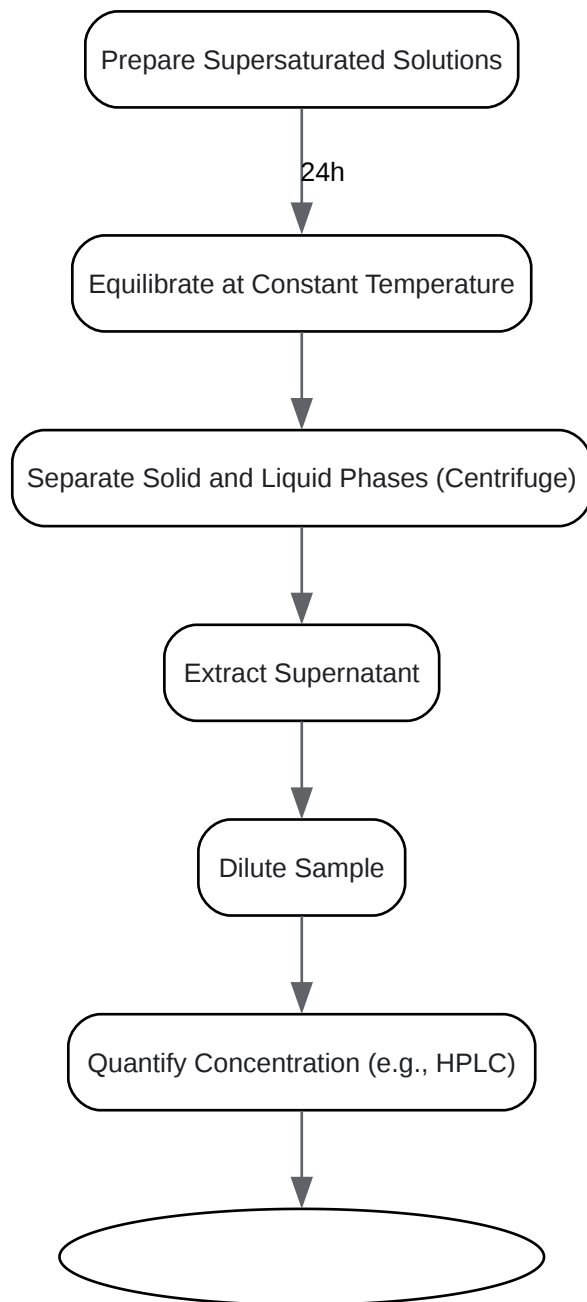
To further elucidate the principles and procedures discussed, the following diagrams have been generated.



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Caption: Key molecular components influencing the solubility of **Thiol-PEG10-alcohol**.

Experimental Workflow for Solubility Determination

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Caption: A stepwise workflow for the experimental determination of solubility.

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